Introduction: The Pyrazole-5-Carboxylate as a Privileged Scaffold

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Compound of Interest

Compound Name:	*ethyl 3-bromo-4-methyl-1H-pyrazole-5-carboxylate*
CAS No.:	*1257861-04-3*
Cat. No.:	*B573070*

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The 1H-pyrazole ring system is a cornerstone of modern medicinal and agrochemical science, widely regarded as a "privileged scaffold" due to its versatile biological activities and synthetic accessibility.[1] Within this important class of heterocycles, substituted 1H-pyrazole-5-carboxylates and their corresponding carboxamide derivatives hold a place of particular distinction. The carboxylate group at the C-5 position is not merely a passive substituent; it serves as a crucial synthetic handle for molecular diversification and a key pharmacophoric element capable of forming critical hydrogen bonds and other interactions with biological targets. This guide provides a comprehensive overview of the core synthetic strategies used to construct this scaffold, delves into its broad spectrum of biological activities, and offers insights into the structure-activity relationships that govern its function, providing researchers and drug development professionals with a robust framework for leveraging this remarkable molecular core.

Part I: Core Synthetic Strategies for the 1H-Pyrazole-5-Carboxylate Scaffold

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The construction of the pyrazole-5-carboxylate core can be approached through several reliable synthetic routes. The choice of method is often dictated by the desired substitution pattern, the availability of starting materials, and the need for regiochemical control.

Cyclocondensation Reactions: The Knorr Synthesis and Its Analogs

The most classical and enduring method for pyrazole synthesis is the Knorr reaction, first reported in 1883.[2][3] This reaction involves the condensation of a 1,3-dicarbonyl compound with a hydrazine derivative.[3][4] For the synthesis of 1H-pyrazole-5-carboxylates, the 1,3-dicarbonyl of choice is typically a β-ketoester.

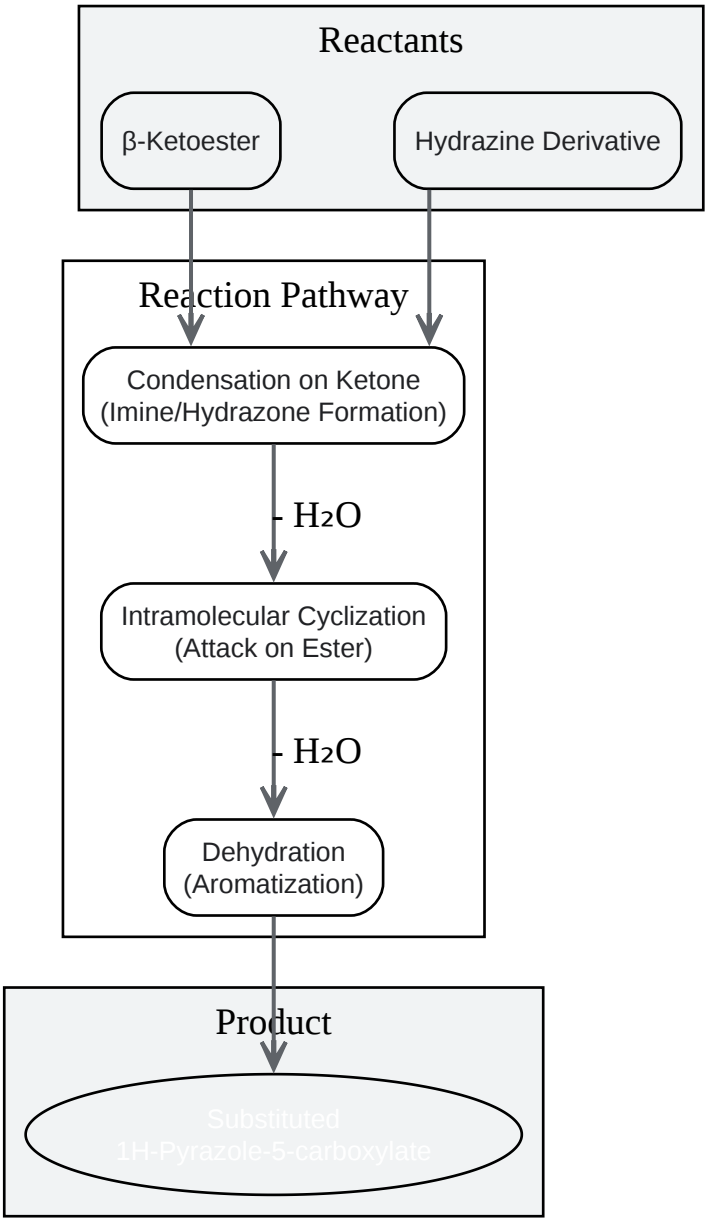
The causality of this reaction lies in the differential reactivity of the carbonyl groups. The reaction is initiated by the nucleophilic attack of the hydrazine on the more electrophilic ketone carbonyl, followed by intramolecular cyclization via attack of the second nitrogen atom on the ester carbonyl, and subsequent dehydration to yield the aromatic pyrazole ring.[4] A critical consideration in the Knorr synthesis is regioselectivity, especially when using substituted hydrazines and unsymmetrical β-ketoesters, which can lead to the formation of isomeric products.[5]

This protocol is adapted from established methodologies for pyrazole synthesis.[5]

- Reaction Setup: To a solution of ethyl benzoylacetate (1.0 eq) in ethanol (5 mL/mmol), add phenylhydrazine (1.1 eq).
- Catalysis: Add a catalytic amount of glacial acetic acid (3-4 drops).
- Reaction: Heat the mixture to reflux (approx. 78 °C) and stir for 4-6 hours. Monitor the reaction progress by Thin Layer Chromatography (TLC) until the starting material is consumed.
- Workup: Allow the reaction mixture to cool to room temperature. If a precipitate forms, collect the solid by filtration, wash with cold ethanol, and dry under vacuum.
- Purification: If no precipitate forms, concentrate the mixture in vacuo. Redissolve the residue in ethyl acetate, wash with water and brine, dry the organic layer over anhydrous Na_2SO_4,

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filter, and concentrate. Purify the crude product by flash column chromatography on silica gel to afford the pure pyrazole-5-carboxylate ester.



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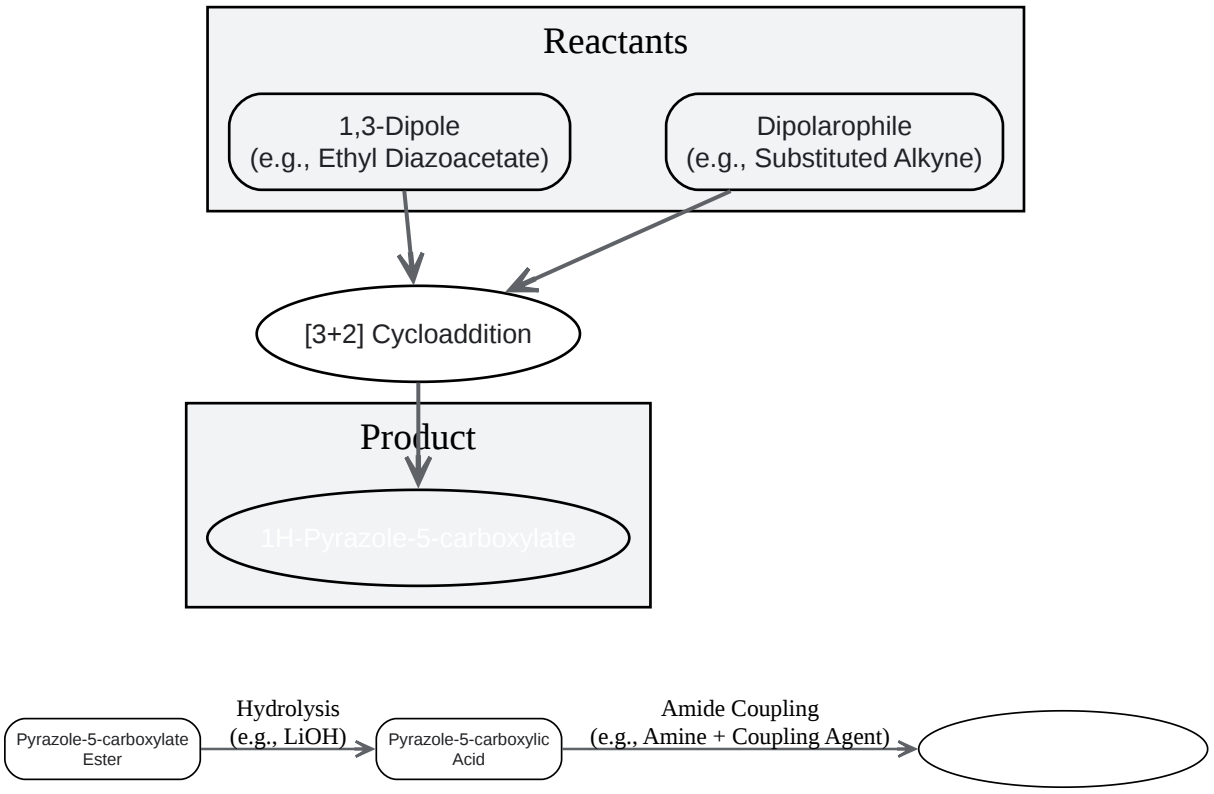
Caption: Mechanism of the Knorr Pyrazole Synthesis.

1,3-Dipolar Cycloaddition Reactions

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A powerful and often highly regioselective alternative for constructing the pyrazole ring is the [3+2] cycloaddition reaction.[6] This method typically involves the reaction of a 1,3-dipole, such as a diazo compound or a nitrile imine, with a dipolarophile, usually an alkyne or an alkyne surrogate.[7][8]

To synthesize pyrazole-5-carboxylates, ethyl diazoacetate is a commonly used diazo compound.[9] The key advantage of this approach is that the regiochemistry is often well-defined, overcoming a common challenge of the Knorr synthesis.[10] Modern variations, such as copper-promoted aerobic oxidative cycloadditions, have further expanded the scope and efficiency of this methodology.[11]



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